

Acid Blue 113 (CAS 3351-05-1): An In-depth Technical Guide

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Compound of Interest

Compound Name: Acid Blue 113

Cat. No.: B1203103

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Introduction

Acid Blue 113, with the CAS number 3351-05-1, is a disazo acid dye known for its extensive applications in various industrial and scientific fields.^{[1][2][3]} This guide provides a comprehensive technical overview of **Acid Blue 113**, encompassing its chemical and physical properties, synthesis, applications, toxicological profile, and detailed experimental protocols for its use in research.

Chemical and Physical Properties

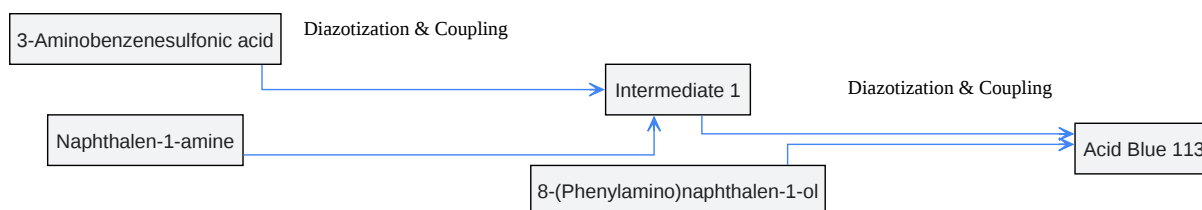
Acid Blue 113 is a dark blue to black powder that is soluble in water.^{[2][4]} Its chemical structure features two azo groups ($-N=N-$), which are characteristic of azo dyes, and sulfonic acid groups that impart water solubility and allow it to bind to substrates with cationic sites.

Property	Value	References
CAS Number	3351-05-1	
Molecular Formula	C ₃₂ H ₂₁ N ₅ Na ₂ O ₆ S ₂	
Molecular Weight	681.65 g/mol	
Appearance	Dark blue to black powder	
Solubility	Soluble in water	
λ _{max}	566 nm	
Extinction Coefficient (ε)	≥18000 at 563-569 nm in H ₂ O at 0.02 g/L	

Synthesis

The synthesis of **Acid Blue 113** is a multi-step process involving diazotization and coupling reactions.

Logical Relationship of Synthesis:



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Caption: Synthesis pathway of **Acid Blue 113**.

Applications

Acid Blue 113 has a wide range of applications owing to its coloring properties and chemical structure.

- **Textile Industry:** It is extensively used for dyeing protein fibers such as wool and silk, as well as polyamides like nylon.
- **Leather and Paper Industries:** It is also utilized in the dyeing of leather and for paper coloring.
- **Biological Staining:** While its use as a specific histological stain is not well-documented in scientific literature, it is mentioned for "biological shading" and "biological coloring," which likely pertains to the dyeing of materials of biological origin.
- **Research Applications:** In recent years, **Acid Blue 113** has been employed as a model compound in environmental research, particularly in studies focused on the biodegradation and adsorption of textile dyes from wastewater.

Experimental Protocols

Biodegradation of Acid Blue 113 by *Staphylococcus lentus*

This protocol is based on studies investigating the microbial degradation of **Acid Blue 113**.

Experimental Workflow:



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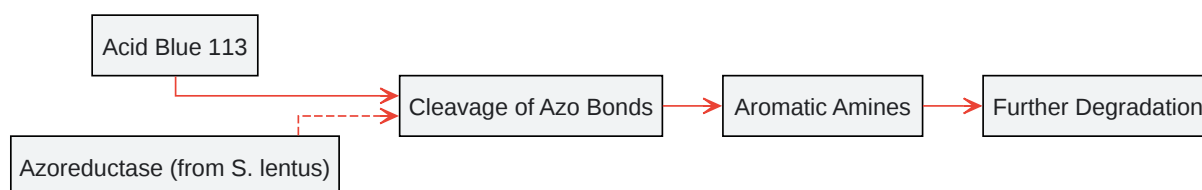
Caption: Workflow for **Acid Blue 113** biodegradation.

Methodology:

- **Inoculum Preparation:** Cultivate *Staphylococcus lentus* in a suitable nutrient broth.
- **Degradation Medium:** Prepare a minimal salt medium supplemented with a carbon source (e.g., glucose) and yeast extract. Add **Acid Blue 113** to the desired concentration.
- **Inoculation and Incubation:** Inoculate the degradation medium with the prepared *S. lentus* culture. Incubate the flasks under either static or shaking conditions at a controlled temperature.
- **Monitoring Decolorization:** Periodically withdraw aliquots from the culture. Centrifuge to remove bacterial cells and measure the absorbance of the supernatant at the λ_{max} of **Acid Blue 113** (566 nm) using a UV-Vis spectrophotometer. The percentage of decolorization can be calculated using the formula: $\text{Decolorization (\%)} = [(\text{Initial Absorbance} - \text{Final Absorbance}) / \text{Initial Absorbance}] \times 100$
- **Analysis of Degradation Products:** After significant decolorization, extract the metabolites from the culture medium using a suitable solvent (e.g., ethyl acetate). Analyze the extracted compounds using High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared Spectroscopy (FT-IR), and Gas Chromatography-Mass Spectrometry (GC-MS) to identify the degradation products.

Signaling Pathway (Biodegradation):

The biodegradation of **Acid Blue 113** by *Staphylococcus lentus* involves the enzymatic cleavage of the azo bonds.



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Caption: Biodegradation pathway of **Acid Blue 113**.

Adsorption of Acid Blue 113 from Aqueous Solution

This protocol outlines a general procedure for studying the removal of **Acid Blue 113** from water using an adsorbent material.

Methodology:

- Preparation of Adsorbent: Prepare the chosen adsorbent material (e.g., activated carbon, biomass). This may involve washing, drying, and sieving to obtain a uniform particle size.
- Batch Adsorption Experiments:
 - Prepare stock solutions of **Acid Blue 113** of known concentrations.
 - In a series of flasks, add a fixed amount of the adsorbent to a known volume of the dye solution with a specific initial concentration.
 - Agitate the flasks at a constant speed and temperature for a predetermined period to reach equilibrium.
 - Investigate the effect of various parameters such as pH, adsorbent dose, initial dye concentration, and contact time by systematically varying one parameter while keeping others constant.
- Analysis: After the desired contact time, separate the adsorbent from the solution by filtration or centrifugation. Determine the final concentration of **Acid Blue 113** in the supernatant using a UV-Vis spectrophotometer at its λ_{max} .
- Data Analysis: Calculate the amount of dye adsorbed per unit mass of adsorbent (q_e) and the percentage of dye removal. Analyze the data using adsorption isotherm models (e.g., Langmuir, Freundlich) and kinetic models (e.g., pseudo-first-order, pseudo-second-order) to understand the adsorption mechanism.

Toxicological Information

The toxicological data for **Acid Blue 113** is not extensively detailed in publicly available literature.

Parameter	Finding	References
Acute Oral Toxicity (LD50)	No data available/Unlisted	
Acute Dermal Toxicity (LD50)	No data available	
Skin Irritation	May cause skin irritation	
Eye Irritation	Causes serious eye irritation	
Aquatic Toxicity	Harmful to aquatic life with long-lasting effects	

Note: Due to the lack of specific LD50 values, caution should be exercised when handling **Acid Blue 113**. Appropriate personal protective equipment, including gloves and safety glasses, should be worn.

Conclusion

Acid Blue 113 is a versatile diazo dye with significant industrial applications. For the scientific community, it serves as a valuable model compound for research in bioremediation and environmental science. While comprehensive toxicological data is limited, the available information indicates that it should be handled with care. The experimental protocols provided in this guide offer a foundation for researchers to further investigate the properties and applications of this compound.

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